

Molecular weight and formula of 4-Ethylheptan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Ethylheptan-2-one**

Cat. No.: **B8608265**

[Get Quote](#)

Technical Guide: 4-Ethylheptan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of **4-Ethylheptan-2-one**, a ketone of interest in various chemical research and development applications.

Core Compound Data

4-Ethylheptan-2-one is an organic compound classified as a ketone. Its chemical structure consists of a heptanone backbone with an ethyl group at the fourth carbon position.

Parameter	Value	Source
Chemical Formula	C ₉ H ₁₈ O	[1] [2]
Molecular Weight	142.24 g/mol	[2]
IUPAC Name	4-ethylheptan-2-one	[2]
CAS Registry Number	121138-93-0	[1] [2]

Synthesis Protocol: Acetoacetic Ester Synthesis

A viable method for the synthesis of **4-Ethylheptan-2-one** is the acetoacetic ester synthesis. This classic method is highly effective for producing α -substituted ketones. The following protocol outlines the key steps for this synthesis.

Materials:

- Ethyl acetoacetate
- Sodium ethoxide (a strong base)
- 1-Bromobutane (or other suitable butyl halide)
- Ethyl iodide (or other suitable ethyl halide)
- Dilute hydrochloric acid (HCl) or sulfuric acid (H₂SO₄)
- Sodium hydroxide (NaOH) for hydrolysis
- Appropriate organic solvents (e.g., ethanol)

Methodology:

- Enolate Formation: The first step involves the deprotonation of the α -carbon of ethyl acetoacetate using a strong base, typically sodium ethoxide. This reaction forms a resonance-stabilized enolate.
- First Alkylation: The enolate is then treated with a primary alkyl halide, in this case, 1-bromobutane. The enolate acts as a nucleophile, displacing the bromide ion in an S_n2 reaction to form ethyl 2-butylacetoacetate.
- Second Enolate Formation and Alkylation: The process is repeated with a second alkyl halide, ethyl iodide, to introduce the ethyl group, yielding ethyl 2-butyl-2-ethylacetoacetate.
- Hydrolysis and Decarboxylation: The resulting dialkylated acetoacetic ester is then subjected to hydrolysis, typically using an aqueous acid solution and heat. This process converts the ester into a β -keto acid. Subsequent heating leads to the decarboxylation of the β -keto acid, where it loses a molecule of carbon dioxide to yield the final product, **4-Ethylheptan-2-one**.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of the synthesized **4-Ethylheptan-2-one** can be confirmed using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the compound from any impurities and provides a mass spectrum for structural confirmation.

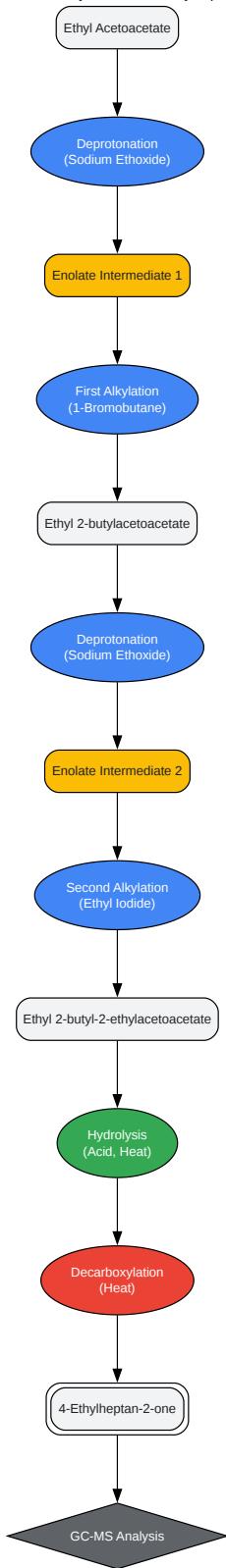
Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column suitable for volatile organic compounds (e.g., a non-polar column).
- Carrier Gas: Helium or Hydrogen.
- Injector: Split/splitless injector.
- Oven Program: A temperature gradient is programmed to ensure the separation of components. A typical program might start at a low temperature and ramp up to a higher temperature.
- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Data Analysis: The retention time of the major peak is compared with a known standard, and the fragmentation pattern in the mass spectrum is analyzed to confirm the structure of **4-Ethylheptan-2-one**.

Visualized Synthesis Workflow

The following diagram illustrates the logical steps involved in the acetoacetic ester synthesis of **4-Ethylheptan-2-one**.

Acetoacetic Ester Synthesis of 4-Ethylheptan-2-one



[Click to download full resolution via product page](#)

Synthesis workflow for **4-Ethylheptan-2-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetoacetic ester synthesis - Wikipedia [en.wikipedia.org]
- 2. Acetoacetic Ester Synthesis - Chemistry Steps [chemistrysteps.com]
- 3. m.youtube.com [m.youtube.com]
- 4. Acetoacetic ester synthesis (of ketones) [chemicalnote.com]
- To cite this document: BenchChem. [Molecular weight and formula of 4-Ethylheptan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8608265#molecular-weight-and-formula-of-4-ethylheptan-2-one>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com